

Molecular weight and formula of 2-Amino-5-nitrophenol

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Compound of Interest

Compound Name: 2-Amino-5-nitrophenol

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An In-depth Technical Guide to 2-Amino-5-nitrophenol

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, analysis, and biological activities of **2-Amino-5-nitrophenol**. The information is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Core Properties and Formula

2-Amino-5-nitrophenol is an organic compound that appears as brown amorphous granules or powder[1]. It is a member of the nitrophenol class of compounds[1].

Molecular Formula: $C_6H_6N_2O_3$ [2]

The quantitative data for **2-Amino-5-nitrophenol** are summarized in the table below:

Property	Value
Molecular Weight	154.12 g/mol [2][3]
Melting Point	198-202 °C (decomposes)[1][4]
Appearance	Brown amorphous granules or powder[1]
Solubility	Slightly soluble in water; soluble in ethanol, acetone, and benzene[5]

Synthesis of 2-Amino-5-nitrophenol

A common method for the synthesis of **2-Amino-5-nitrophenol** involves a two-step process starting from o-aminophenol and urea. This process includes cyclocondensation and nitration, followed by hydrolysis[6][7].

Experimental Protocol: Two-Step Synthesis

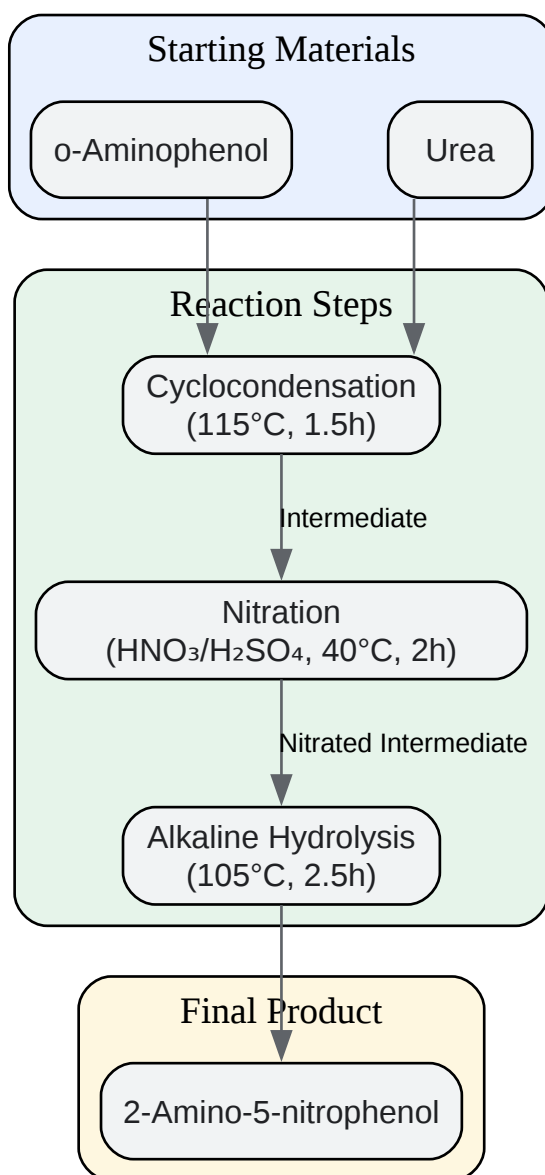
Step 1: Cyclocondensation and Nitration

- In a reaction vessel, o-aminophenol and urea are reacted at a molar ratio of 1.00:1.05.
- The mixture is heated to 115°C for 1.5 hours to undergo cyclocondensation, forming an intermediate.
- Nitration is then carried out at 40°C for 2 hours using a mixture of nitric acid (HNO₃) and sulfuric acid (H₂SO₄)[7].

Step 2: Alkaline Hydrolysis

- The nitrated intermediate is subjected to alkaline hydrolysis.
- The reaction is conducted at 105°C for 2.5 hours to yield **2-Amino-5-nitrophenol**[7].

This method is reported to have an overall yield of approximately 80%[7].



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Workflow for the synthesis of **2-Amino-5-nitrophenol**.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is a widely used technique for the analysis of **2-Amino-5-nitrophenol**, particularly for quantification in various matrices such as hair dye formulations and biological samples[8].

Experimental Protocol: HPLC Analysis

A reverse-phase HPLC method can be employed for the separation and quantification of **2-Amino-5-nitrophenol**[9].

- Column: A Newcrom R1 reverse-phase column is suitable for this analysis[9].
- Mobile Phase: The mobile phase typically consists of a mixture of acetonitrile (MeCN) and water. For applications requiring mass spectrometry (MS) compatibility, formic acid is used as an additive. For other applications, phosphoric acid can be used[9].
- Detection: UV detection is commonly used for the quantification of **2-Amino-5-nitrophenol**[10].
- Application: This method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies[9].

Chemical Reactivity and Biological Activity

2-Amino-5-nitrophenol is a mild reducing agent and is incompatible with strong oxidizing agents, strong bases, acid chlorides, and acid anhydrides. It is known to be slowly oxidized by air at room temperature[2][11].

Biological Interactions and Toxicity

The biological activity of **2-Amino-5-nitrophenol** has been a subject of study, particularly in the context of its use in hair dyes.

- Oxidative DNA Damage: Studies have shown that **2-Amino-5-nitrophenol** can induce copper(II)-dependent DNA cleavage, with a preference for thymine and guanine residues[3].
- Mutagenicity: It has tested positive for mutagenicity in *Salmonella typhimurium* TA98[3].
- Carcinogenicity: The National Toxicology Program (NTP) conducted a two-year study which found some evidence of carcinogenic activity in male rats, indicated by an increased incidence of pancreatic acinar adenomas at a specific dosage. However, no carcinogenic activity was observed in female rats or mice[2][3].

Applications

2-Amino-5-nitrophenol has several industrial and research applications.

- **Hair Dyes:** It is a common ingredient in both semi-permanent and permanent hair coloring products[4][12].
- **Chemical Intermediate:** It serves as a starting material in the synthesis of various organic molecules, including azo dyes and pharmacologically active compounds[2][4]. Specifically, it is used in the manufacture of CI Solvent Red 8, which is utilized for coloring synthetic resins, lacquers, inks, and wood stains[5][12].
- **Research Applications:** In research, it is used as a reactant in diazotization and coupling reactions for the preparation of biologically active molecules[2][4]. It has also been used as a starting material in the synthesis of anticonvulsant agents[4]. More recently, it has been used in the synthesis of nimesulide derivatives for potential cancer treatment by targeting the tubulin protein[13].

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